

1-[(aminooxy)methyl]-4-methylbenzene hydrochloride safety and handling precautions

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Compound of Interest

Compound Name: 1-[(aminooxy)methyl]-4-methylbenzene hydrochloride

Cat. No.: B1266490

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An In-depth Technical Guide to the Safety and Handling of 1-[(aminooxy)methyl]-4-methylbenzene hydrochloride

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. A specific Safety Data Sheet (SDS) for **1-[(aminooxy)methyl]-4-methylbenzene hydrochloride** (CAS No. 38936-62-8) is not readily available in the public domain. The information provided herein is synthesized from data on structurally related compounds and general principles of laboratory safety. It is imperative to treat this compound as a substance of unknown toxicity and to exercise the utmost caution in its handling and use. Always consult with your institution's Environmental Health and Safety (EHS) department for guidance.

Chemical and Physical Properties

Limited experimental data is available for the physical and chemical properties of **1-[(aminooxy)methyl]-4-methylbenzene hydrochloride**. The following table summarizes available data and estimates for related compounds.

Property	Value	Source
Chemical Name	1-[(aminooxy)methyl]-4-methylbenzene hydrochloride	N/A
CAS Number	38936-62-8	N/A
Molecular Formula	C ₈ H ₁₂ ClNO	N/A
Molecular Weight	173.64 g/mol	N/A
Appearance	Solid (Assumed)	N/A
Melting Point	220-230 °C	[1]
Solubility	No data available. Assumed to be soluble in water.	N/A
Boiling Point	No data available	N/A
Density	No data available	N/A

Hazard Identification and Classification

While a specific hazard classification for this compound is not established, based on data for analogous substituted benzylamines and hydrochloride salts, it should be handled as a potentially hazardous substance.[1][2][3]

Potential Hazards:

- Harmful if swallowed.[1]
- Causes skin irritation.[2]
- Causes serious eye irritation.[2]
- May cause respiratory irritation.

GHS Hazard Classification (Anticipated for structurally similar compounds):

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3

Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Given the lack of specific toxicological data, a conservative approach to handling is essential. The following protocols are based on best practices for handling research chemicals of unknown toxicity.

3.1. Engineering Controls

- All work with **1-[(aminooxy)methyl]-4-methylbenzene hydrochloride** should be conducted in a properly functioning chemical fume hood.[\[3\]](#)[\[4\]](#)
- Ensure adequate ventilation to minimize inhalation exposure.[\[3\]](#)[\[4\]](#)
- An eyewash station and safety shower must be readily accessible in the immediate work area.[\[4\]](#)

3.2. Personal Protective Equipment (PPE) The following PPE should be worn at all times when handling this compound:

PPE Type	Specifications
Eye/Face Protection	Safety glasses with side shields or chemical splash goggles conforming to EN166 (EU) or NIOSH (US) standards.[3]
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber) inspected for integrity before each use. Use proper glove removal technique to avoid skin contact.[4]
Skin and Body Protection	A lab coat or other protective clothing should be worn. For larger quantities or when there is a risk of splashing, consider additional protection such as an apron or coveralls.[2][3]
Respiratory Protection	Not typically required when working in a fume hood. If aerosols or dust are generated outside of a fume hood, a NIOSH-approved respirator with an appropriate cartridge should be used.[3]

First Aid Measures

In the event of exposure, immediate action is critical.

Exposure Route	First Aid Protocol
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[3][5]
Skin Contact	Immediately flush the skin with copious amounts of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.[2][5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2][3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][5]

Storage and Disposal

5.1. Storage

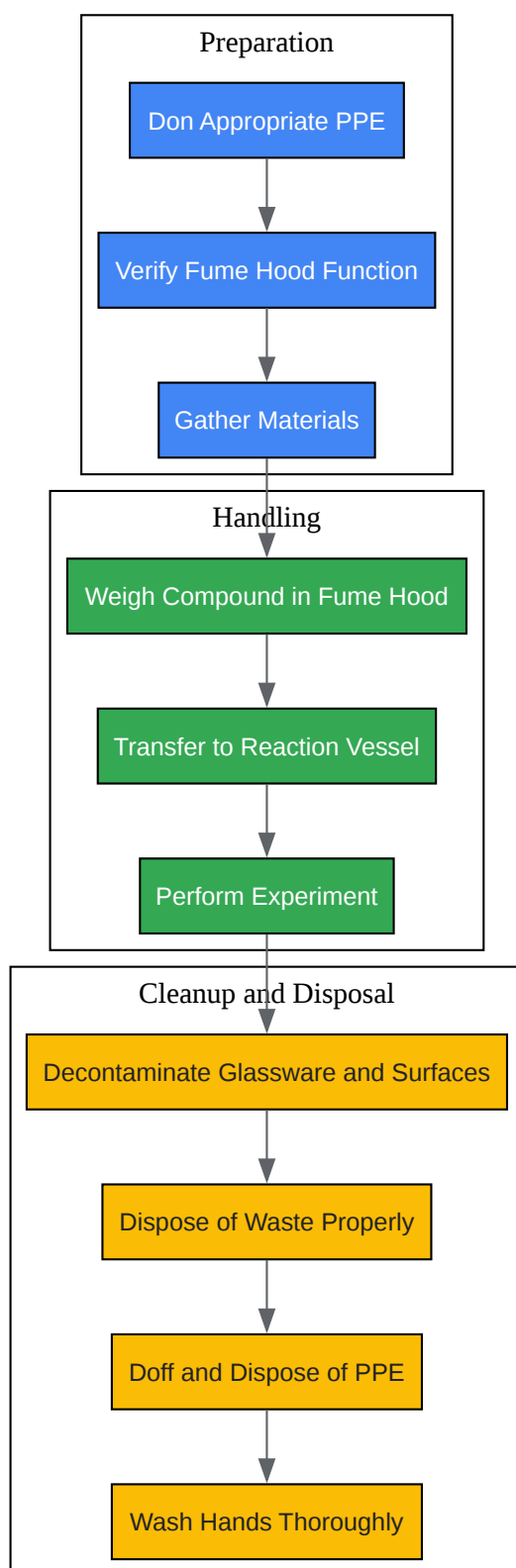
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[2][4]
- Keep away from incompatible materials such as strong oxidizing agents.[6]
- Store away from heat, sparks, and open flames.[4]

5.2. Disposal

- Dispose of waste in accordance with all applicable local, state, and federal regulations.
- Contaminated packaging should be treated as hazardous waste.

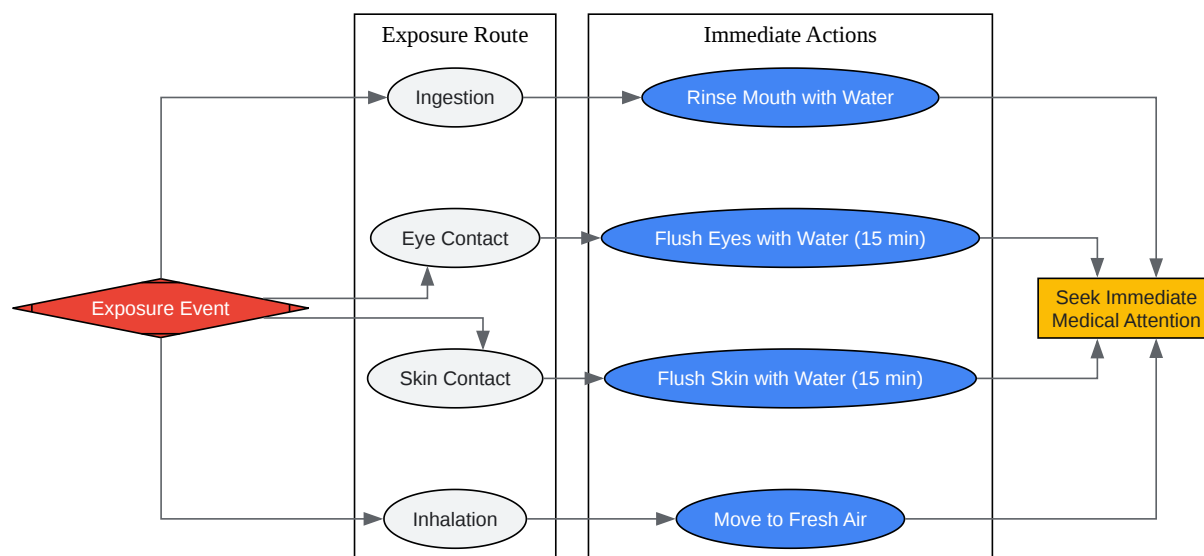
Visualized Workflows and Logical Relationships

The following diagrams, generated using Graphviz, illustrate key safety and handling workflows.



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Caption: Safe Handling Workflow for **1-[(aminooxy)methyl]-4-methylbenzene hydrochloride**.



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Caption: First Aid Response for Exposure to **1-[(aminooxy)methyl]-4-methylbenzene hydrochloride**.

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